

# Application Notes and Protocols for 1H-Imidazol-4-amine dihydrochloride

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## Compound of Interest

Compound Name: *1H-Imidazol-4-amine dihydrochloride*

Cat. No.: *B035115*

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## Introduction: The Strategic Importance of 1H-Imidazol-4-amine dihydrochloride in Modern Drug Discovery

**1H-Imidazol-4-amine dihydrochloride** serves as a critical heterocyclic building block in medicinal chemistry and drug development. Its imidazole core, a privileged scaffold, is present in numerous endogenous molecules and approved therapeutics.[1][2] The presence of a primary amine group at the 4-position provides a versatile handle for synthetic elaboration, enabling the construction of diverse molecular architectures. This guide provides a comprehensive overview of the essential technical details for the safe handling, storage, and application of **1H-Imidazol-4-amine dihydrochloride**, ensuring its effective and safe utilization in the laboratory. 4-aminoimidazoles are recognized as valuable synthons for synthesizing biologically active molecules, including antibacterial and anticancer agents, kinase inhibitors, and compounds for treating Alzheimer's disease.[3]

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1H-Imidazol-4-amine dihydrochloride** is fundamental to its appropriate handling and use in experimental workflows. This information dictates storage conditions, solvent selection, and safety precautions.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> Cl <sub>2</sub> N <sub>3</sub>	[4]
Molecular Weight	156.01 g/mol	[4]
Physical Form	Solid, off-white to pale grey/beige	[3]
Melting Point	>185°C (decomposes)	[3]
pKa (Predicted for free base)	16.92 ± 0.10	[3]
Solubility (Qualitative)	Slightly soluble in DMSO and Methanol.[3] Solubility in water is not explicitly quantified in the provided search results, but as a dihydrochloride salt, it is expected to have some aqueous solubility.	[3]

## Safety, Handling, and Storage: A Risk-Based Approach

**1H-Imidazol-4-amine dihydrochloride**, like many amine-containing heterocyclic compounds, requires careful handling to mitigate potential hazards. The following protocols are designed to ensure a safe laboratory environment.

### Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **1H-Imidazol-4-amine dihydrochloride** include irritation to the skin, eyes, and respiratory system.[5] Therefore, a stringent PPE policy is mandatory.

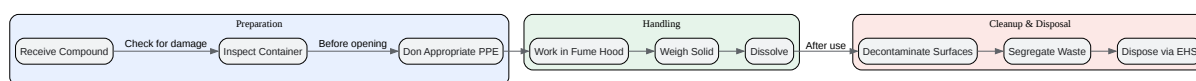
- **Eye and Face Protection:** Chemical safety goggles are required at all times. A face shield should be worn when handling larger quantities or when there is a risk of splashing.
- **Skin Protection:** A laboratory coat must be worn and fully fastened. Nitrile gloves are recommended; however, always consult the glove manufacturer's compatibility chart.

Dispose of contaminated gloves immediately after use and wash hands thoroughly.

- Respiratory Protection: All handling of the solid compound should be conducted in a certified chemical fume hood to avoid inhalation of dust particles.[5]

## Workflow for Safe Handling

The following diagram outlines the critical steps for the safe handling of **1H-Imidazol-4-amine dihydrochloride**, from receiving to disposal.



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Caption: Workflow for the safe handling of **1H-Imidazol-4-amine dihydrochloride**.

## Storage and Stability

Proper storage is crucial to maintain the integrity of **1H-Imidazol-4-amine dihydrochloride**.

- Temperature: Store in a cool, dry place, with a recommended temperature of 2-8°C.
- Atmosphere: This compound should be stored under an inert atmosphere (e.g., argon or nitrogen) as it is sensitive to moisture.[3][5] Keep the container tightly closed in a well-ventilated area.[5]
- Incompatibilities: Avoid storage with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[5]
- Stability: The compound is stable under the recommended storage conditions.[5] However, solutions may be less stable and should ideally be prepared fresh for each experiment.

## Protocols for Solution Preparation

The dihydrochloride salt form of 1H-Imidazol-4-amine is intended to enhance aqueous solubility. However, for many biological assays, organic solvents are used to prepare concentrated stock solutions.

### Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution in aqueous buffers for cell-based or enzymatic assays.

Rationale: Dimethyl sulfoxide (DMSO) is a versatile aprotic solvent capable of dissolving a wide range of organic molecules, making it an excellent choice for preparing stock solutions of compounds with limited aqueous solubility.[6]

Materials:

- **1H-Imidazol-4-amine dihydrochloride**
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Pre-weighing:** In a chemical fume hood, carefully weigh the desired amount of **1H-Imidazol-4-amine dihydrochloride** into a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to the molar equivalent of the weighed solid).
- **Dissolution:** Tightly cap the tube and vortex for 1-2 minutes to facilitate dissolution.

- Sonication (if necessary): If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Gentle warming to 37°C can also be applied, but avoid excessive heat to prevent degradation.<sup>[6]</sup>
- Visual Inspection: Ensure the solution is clear and free of particulates before storage.
- Storage: Store the stock solution at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.

## Protocol 2: Preparation of Aqueous Working Solutions

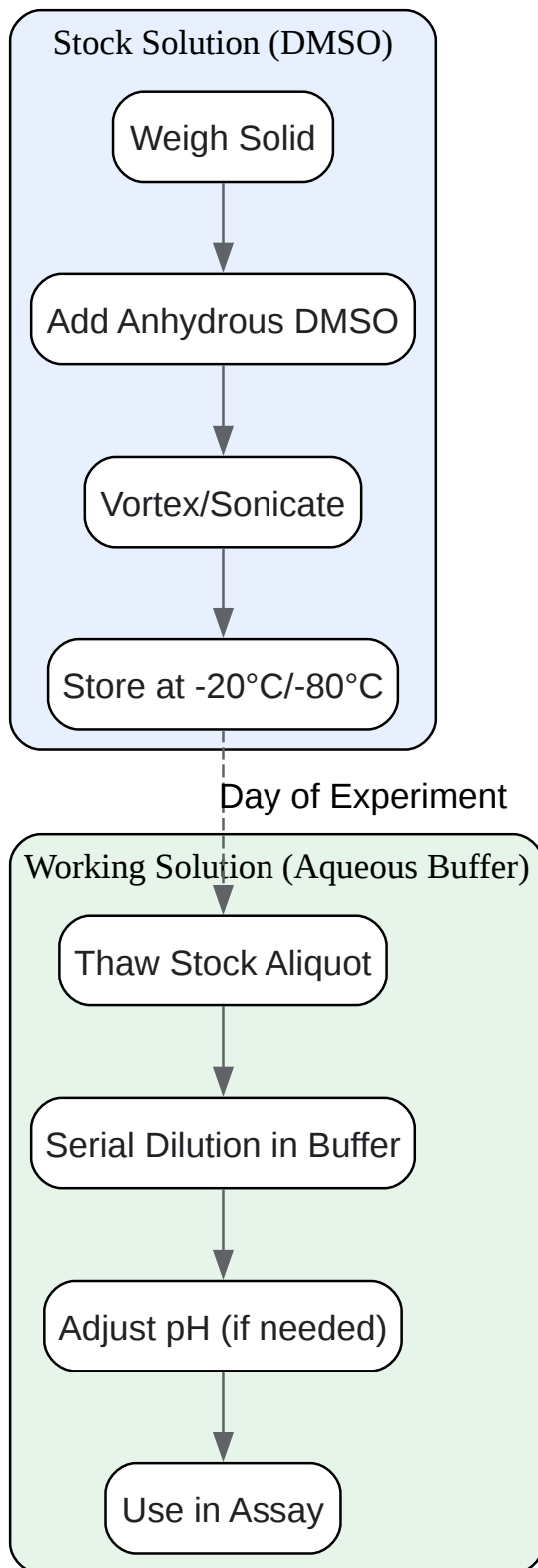
This protocol describes the dilution of a DMSO stock solution into an aqueous buffer for experimental use.

Rationale: Direct dilution of a high-concentration DMSO stock into an aqueous medium can sometimes lead to precipitation. Serial dilution and careful mixing are key to maintaining solubility. The final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid solvent-induced artifacts.<sup>[6]</sup>

Procedure:

- Thaw Stock Solution: On the day of the experiment, thaw an aliquot of the DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in your final assay buffer to reach the desired working concentrations.
- Mixing Technique: When diluting, add the DMSO stock to the aqueous buffer and mix immediately and thoroughly. This prevents the formation of localized high concentrations that can cause the compound to precipitate.
- pH Consideration: The solubility of amine-containing compounds is often pH-dependent. If precipitation occurs in a neutral buffer, consider adjusting the pH of the buffer to a slightly acidic range (e.g., pH 5-6) to protonate the amine and imidazole nitrogens, which can enhance solubility.<sup>[6]</sup>

- Final Inspection: Visually inspect the final working solutions for any signs of precipitation before use in your assay.



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Caption: Protocol for preparing stock and working solutions of **1H-Imidazol-4-amine dihydrochloride**.

## Applications in Drug Discovery and Research

**1H-Imidazol-4-amine dihydrochloride** is a valuable starting material for the synthesis of a wide array of more complex molecules with therapeutic potential. Its utility stems from the reactivity of the amino group and the versatile chemistry of the imidazole ring.

- Precursor to Purines and Guanidines: 4-aminoimidazoles are key intermediates in the synthesis of purines and guanidines, which are fundamental components of nucleic acids and have diverse biological activities.[3]
- Scaffold for Bioactive Compounds: The 4-aminoimidazole moiety is found in molecules developed as:
  - Antibacterial agents
  - Anticancer agents[3]
  - Antidiabetic agents[3]
  - Kinase inhibitors[3]

## Waste Disposal

All waste containing **1H-Imidazol-4-amine dihydrochloride**, both in solid form and in solution, must be treated as hazardous chemical waste.

- Collection: Collect waste in a designated, sealed, and clearly labeled container.
- Segregation: Do not mix with incompatible waste streams, particularly strong oxidizers, acids, acid anhydrides, and acid chlorides.
- Disposal: Arrange for collection and disposal through your institution's Environmental Health and Safety (EHS) office. Do not dispose of this chemical down the drain.

## Conclusion

**1H-Imidazol-4-amine dihydrochloride** is a compound of significant interest to the drug discovery community. By adhering to the stringent safety, handling, and storage protocols outlined in this guide, researchers can safely and effectively harness its synthetic potential. The provided protocols for solution preparation offer a validated starting point for a variety of experimental applications, ensuring both the integrity of the research and the safety of laboratory personnel.

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